

Proper Disposal Procedures: 5-Chloro-3-iodoisatoic Anhydride[1][2]

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Compound of Interest

Compound Name: 5-Chloro-3-iodoisatoic anhydride

CAS No.: 33115-24-1

Cat. No.: B2669757

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Executive Safety Summary

5-Chloro-3-iodoisatoic anhydride (CAS: 33115-24-1) presents a dual-hazard profile that distinguishes it from standard organic waste. Unlike generic organic solids, this compound is a reactive electrophile and a halogenated species.

Critical Operational Risks:

- **Pressure Explosion Hazard:** Isatoic anhydrides react with water and nucleophiles (amines, alcohols) to release Carbon Dioxide (CO₂).^[1] Placing unquenched material into a sealed aqueous waste drum can cause catastrophic vessel failure due to rapid pressurization.
- **Halogenated Waste Compliance:** The presence of both Chlorine and Iodine mandates strict segregation from non-halogenated solvents.^[2] Iodine-containing compounds often require specific high-temperature incineration protocols to prevent the formation of toxic byproducts.

Chemical Profile & Reactivity Assessment

To dispose of this chemical safely, you must understand the mechanism driving its instability.

Property	Data	Operational Implication
CAS Number	33115-24-1	Unique identifier for waste labeling.
Molecular Formula	C ₈ H ₃ ClINO ₃	Contains Cl and I. Must go to Halogenated stream. [3]
Reactivity	Moisture Sensitive	Hydrolyzes to form 2-amino-5-chloro-3-iodobenzoic acid + CO ₂ (gas).
Physical State	Solid (Powder)	Dust inhalation hazard; sensitizer.

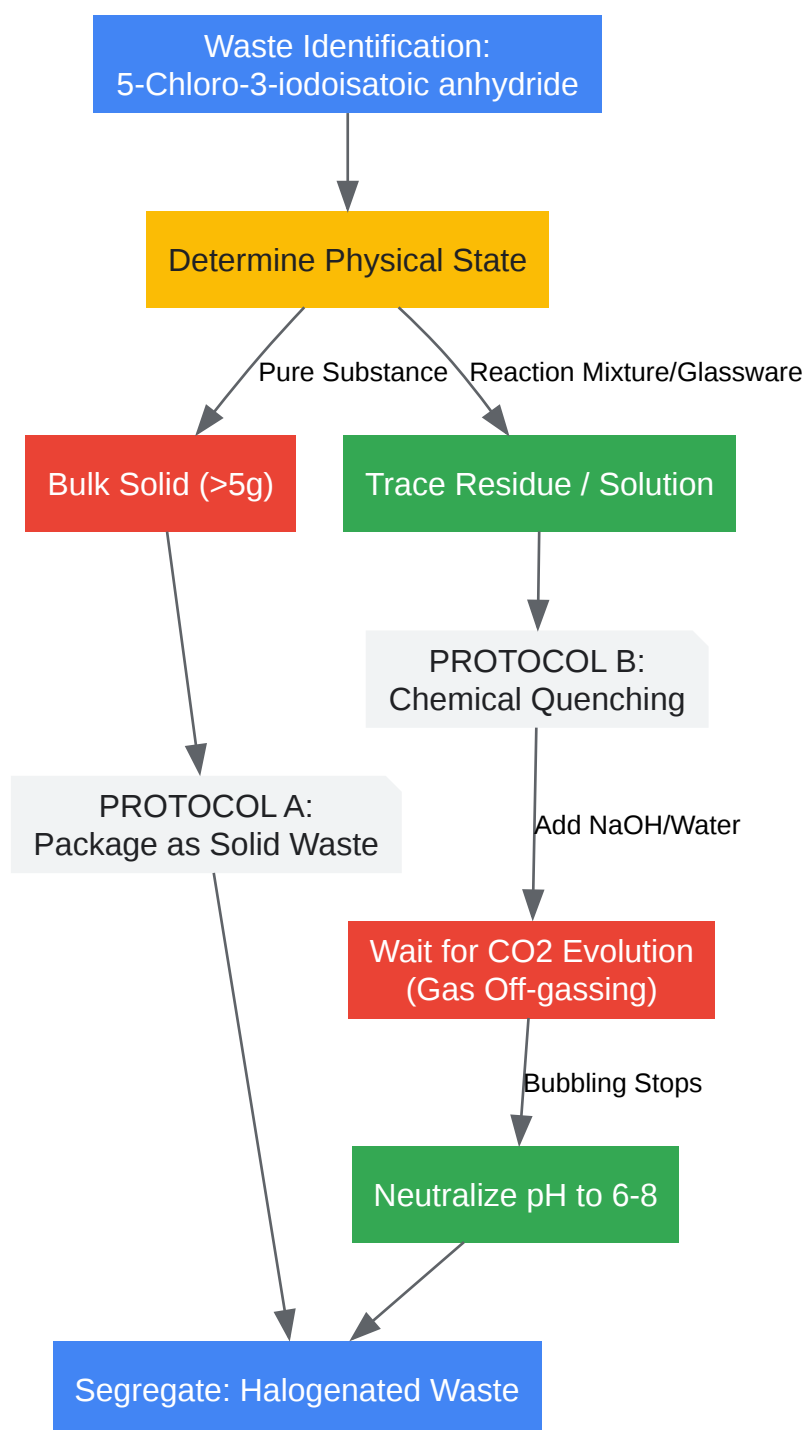
The Mechanism of Hazard (Why Quenching Matters)

When **5-Chloro-3-iodoisatoic anhydride** contacts water or base, the anhydride ring opens. This decarboxylation is the critical safety control point:

Senior Scientist Insight: Never dispose of the pure solid directly into a general aqueous waste drum. The cumulative addition of water from other waste sources will trigger delayed hydrolysis, turning the waste drum into a pressure bomb.

Decision Matrix: Disposal Workflow

The following logic gate determines whether you should quench the material or package it as solid waste.



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Figure 1: Operational decision tree for segregating bulk solids from reactive solutions to prevent accidental pressurization.

Detailed Disposal Protocols

Protocol A: Bulk Solid Disposal (Preferred for >5g)

Use this method for expired reagents or surplus pure solids. It minimizes the risk of uncontrolled gas evolution in liquid containers.

- Segregation: Do not mix with liquid waste.
- Primary Container: Place the solid material into a chemically compatible wide-mouth jar (HDPE or Amber Glass).
- Labeling: Apply a hazardous waste label.
 - Constituents: **"5-Chloro-3-iodoisatoic anhydride"**.
 - Hazard Checkboxes: Irritant, Reactive (Water Reactive).
 - Text: "SOLID WASTE - CONTAINS IODINE/CHLORINE."
- Secondary Containment: Place the sealed jar into a secondary clear plastic bag (zip-lock) before placing it in the lab's solid waste accumulation bin.

Protocol B: Quenching & Liquid Disposal (For Solutions/Residues)

Use this method for cleaning glassware or disposing of reaction mixtures.

Reagents Required:

- Solvent: Methanol or Ethanol.
- Quencher: 10% Sodium Hydroxide (NaOH) or Ammonium Hydroxide.

Step-by-Step Methodology:

- Dissolution: Dissolve the residue in a minimal amount of Methanol. Isatoic anhydrides are sparingly soluble in water but dissolve readily in alcohols.
- Controlled Hydrolysis:

- Place the solution in a beaker (open top) inside a fume hood.
- Slowly add 10% NaOH.
- Observation: You will observe bubbling (CO₂ release).
- The "Wait" Phase (Crucial):
 - Allow the mixture to stand in the hood for 30 minutes.
 - Do not transfer to a waste bottle until all bubbling has ceased.
- Neutralization: Check pH. If highly alkaline (>10), neutralize with dilute Hydrochloric Acid (HCl) to pH 6–9.
- Transfer: Pour into the Halogenated Organic Waste container.
 - Note: Even though it is aqueous, the high halogen content (Chloro/Iodo) often dictates it be treated as halogenated organic in many jurisdictions to ensure proper incineration.

Regulatory & Compliance Codes

When filling out waste manifests for Environmental Health & Safety (EHS) or external contractors, use the following classifications.

Regulatory Body	Classification Code	Description
RCRA (USA)	D003 (Potential)	Characteristic of Reactivity (if bulk and water-reactive).
RCRA (USA)	Not Listed (P/U)	This specific CAS is not on the P or U list; regulated by characteristic.
Waste Stream	Halogenated Organic	Mandatory due to Iodine (I) and Chlorine (Cl) content.
DOT (Transport)	UN 3261 (Likely)	Corrosive Solid, Acidic, Organic, N.O.S. (if acidic hydrolysis occurs).[3][4]

Special Note on Iodine: Some waste disposal facilities charge a premium for high-iodine waste or require it to be separated from standard chlorinated solvents due to recycling interference. Action: Verify with your facility's EHS officer if "Iodine-containing waste" requires a separate carboy.

Emergency Response (Spills)

Scenario: A 10g bottle drops and shatters on the floor.

- Evacuate & Ventilate: The dust is a respiratory irritant. Clear the immediate area.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- PPE: Wear nitrile gloves, safety goggles, and an N95 dust mask (or respirator).
- Dry Clean-Up:
 - Do NOT spray water on the pile (this will generate foam and gas).
 - Cover the spill with dry sand or Vermiculite.
 - Sweep carefully to avoid dust generation.[\[7\]](#)
- Disposal: Scoop into a dry container and label as Protocol A (Solid Waste).
- Decontamination: Only after the bulk solid is removed, wipe the surface with a damp paper towel soaked in dilute ammonia to deactivate trace residues.

References

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